

Personal protective equipment for handling Dapansutrile

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Compound of Interest

Compound Name: Dapansutrile

Cat. No.: B1669814

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Essential Safety and Handling Guide for Dapansutrile

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Dapansutrile**. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Hazard Identification and Physicochemical Properties

Dapansutrile is a β -sulfonyl nitrile compound and a potent, orally active, and selective NLRP3 inflammasome inhibitor.^{[1][2]} While it has shown a good safety profile in clinical trials, the pure substance presents hazards that require careful management in a laboratory setting.^[3]

Hazard Summary:

According to safety data sheets, **Dapansutrile** is classified as:

- Harmful if swallowed, in contact with skin, or if inhaled.^[4]
- Causes skin irritation and serious eye irritation.
- May cause respiratory irritation.

Physicochemical Data:

Property	Value	Source
Molecular Formula	C ₄ H ₇ NO ₂ S	[2]
Molecular Weight	133.17 g/mol	[4]
Appearance	White to off-white solid	N/A
Solubility	DMSO: ≥ 100 mg/mL Ethanol: 2.66 mg/mL (20 mM) PBS (pH 7.2): 3 mg/mL	[5][6]
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	[1][7]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Dapansutrile** to minimize exposure. The following table outlines the required PPE for various laboratory activities.

Activity	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing/Aliquoting Powder	Safety goggles with side-shields	Chemical-resistant gloves (e.g., Nitrile)	Long-sleeved lab coat	NIOSH-approved respirator (e.g., N95) inside a chemical fume hood
Preparing Solutions	Safety goggles with side-shields or face shield	Chemical-resistant gloves	Long-sleeved lab coat	Work within a certified chemical fume hood
In Vitro/Cell-based Assays	Safety glasses	Chemical-resistant gloves	Lab coat	Not generally required if handling dilute solutions in a biosafety cabinet
Animal Dosing (Oral)	Safety glasses	Chemical-resistant gloves	Lab coat	Not generally required, but handle with care to avoid aerosolization
Waste Disposal	Safety goggles with side-shields	Chemical-resistant gloves	Lab coat	As required by the specific disposal procedure

Procedural Guidance for Safe Handling

Adherence to standard operating procedures is critical. The following workflow outlines the key steps for safely handling **Dapansutrile** in a laboratory setting.

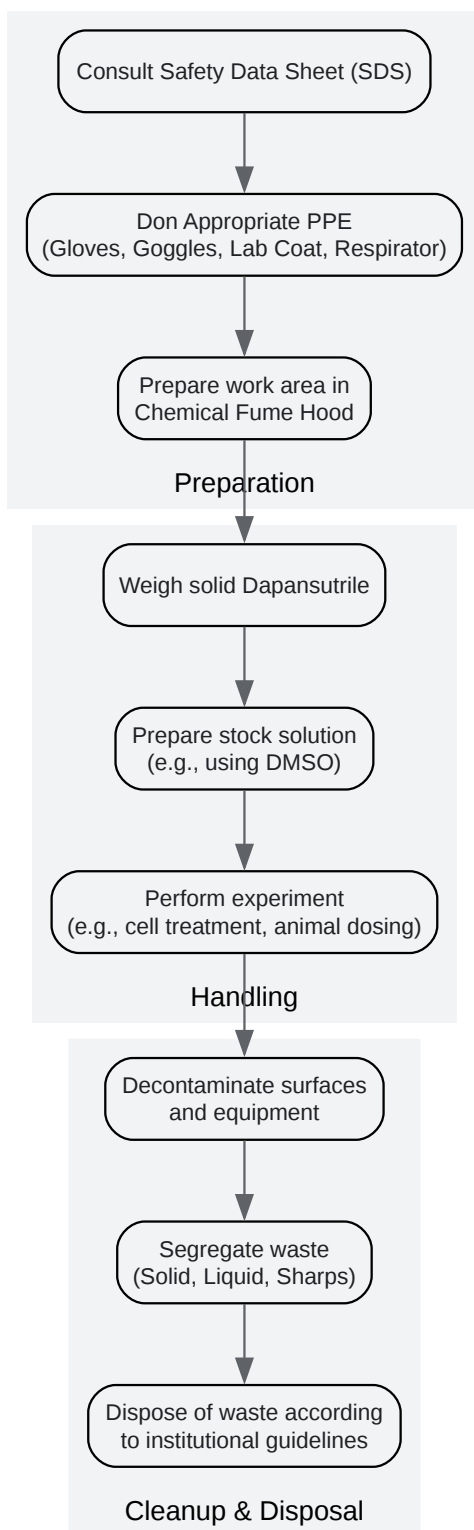


Diagram 1: Dapansutrile Handling Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Dapansutrile**.

Experimental Protocols:

Stock Solution Preparation (Example): To prepare a 100 mM stock solution in DMSO:

- Ensure all work is performed in a chemical fume hood.
- Weigh out 13.32 mg of **Dapansutrile** powder.
- Add 1 mL of fresh, anhydrous DMSO.
- Vortex or sonicate gently until the solid is completely dissolved.
- Store the stock solution at -20°C for up to one month or -80°C for up to six months.^{[1][7]}

Spill and Emergency Procedures

Immediate and appropriate action is required in the event of a spill or exposure.

Incident	Procedure
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation occurs. [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [4] [7]
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention. [4]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water if the person is conscious. Seek immediate medical attention. [4] [7]
Minor Spill (Solid)	Gently sweep up the material, avoiding dust generation. Place in a sealed container for disposal. Clean the area with a suitable decontaminating agent.
Minor Spill (Liquid)	Absorb the spill with an inert material (e.g., vermiculite, sand). Place in a sealed container for disposal. Clean the area with a suitable decontaminating agent. [7]
Major Spill	Evacuate the area and prevent entry. Contact your institution's Environmental Health and Safety (EHS) department immediately.

Disposal Plan

All waste containing **Dapansutrile** must be treated as hazardous chemical waste.

Operational Plan:

- Segregation: Keep solid and liquid waste streams separate.
 - Solid Waste: Contaminated PPE (gloves, disposable lab coats), weigh boats, and consumables.
 - Liquid Waste: Unused or spent solutions containing **Dapansutrile**.
 - Sharps: Needles and syringes used for animal dosing must be placed in a designated sharps container.
- Containment: All waste must be collected in clearly labeled, sealed, and appropriate hazardous waste containers.
- Disposal: Contact your institution's EHS office to arrange for the pickup and disposal of hazardous waste.[8] Disposal of investigational drugs must comply with institutional and federal guidelines, which typically involve incineration by a licensed facility.[8] Do not dispose of **Dapansutrile** down the drain or in regular trash.

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